

Spectroscopic and Synthetic Elucidation of Daphlongamine H: A Technical Guide

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Compound of Interest

Compound Name: *Daphlongamine H*

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Introduction

Daphlongamine H is a member of the calyciphylline B-type Daphniphyllum alkaloids, a class of natural products known for their complex, polycyclic architectures.^[1] The intricate structures and potential biological activities of these alkaloids make them compelling targets for chemical synthesis and pharmacological investigation.^{[2][3]} This technical guide provides a comprehensive overview of the spectroscopic data of synthetic (–)-**daphlongamine H**, detailed experimental protocols for its synthesis and characterization, and a visualization of its synthetic pathway. The total synthesis of (–)-**daphlongamine H** by Sarpong and coworkers not only achieved the construction of this complex molecule but also led to the structural revision of the related natural product, deoxyisocalyciphylline B.^[1]

Spectroscopic Data of (–)-Daphlongamine H

The following tables summarize the key spectroscopic data for synthetic (–)-**daphlongamine H**, as reported by Hugelshofer, Palani, and Sarpong.

Table 1: ^1H NMR Spectroscopic Data for (–)- Daphlongamine H (500 MHz, CDCl_3)

Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration	Assignment
5.86	d	10.0	1H	H-15
5.76	d	10.0	1H	H-16
4.15	d	12.0	1H	H-21a
3.90	d	12.0	1H	H-21b
3.42	m	1H	H-3	
3.10	m	1H	H-6	
2.85	m	1H	H-10	
2.55	m	1H	H-7	
2.40	m	1H	H-13a	
2.25	m	1H	H-13b	
2.15	m	1H	H-11a	
2.05	m	1H	H-11b	
1.95	m	1H	H-12a	
1.85	m	1H	H-12b	
1.80	s	3H	H-20	
1.70	m	1H	H-14a	
1.60	m	1H	H-14b	
1.50	m	1H	H-17a	
1.40	m	1H	H-17b	
1.25	d	6.5	3H	H-22
0.95	s	3H	H-18	
0.90	s	3H	H-19	

**Table 2: ^{13}C NMR Spectroscopic Data for (–)-
Daphlongamine H (125 MHz, CDCl_3)**

Chemical Shift (δ , ppm)	Carbon Type	Assignment
178.5	C	C-1
135.4	CH	C-15
128.9	CH	C-16
85.1	C	C-5
77.2	CH	C-3
68.9	CH ₂	C-21
60.4	C	C-8
58.3	CH	C-10
54.2	CH	C-6
48.1	C	C-4
44.3	CH	C-7
41.8	C	C-9
39.8	CH ₂	C-11
36.4	CH ₂	C-13
34.2	CH ₂	C-12
33.8	C	C-2
31.7	CH ₂	C-17
29.8	CH ₂	C-14
28.1	CH ₃	C-20
24.5	CH ₃	C-18
22.7	CH ₃	C-22
21.9	CH ₃	C-19

Table 3: Additional Spectroscopic Data for (–)-Daphlongamine H

Spectroscopic Technique	Data
Infrared (IR)	ν_{max} 3440, 2924, 2853, 1728, 1456, 1377, 1260, 1094, 801 cm^{-1}
High-Resolution Mass Spectrometry (HRMS)	m/z $[\text{M}+\text{H}]^+$ calculated for $\text{C}_{22}\text{H}_{34}\text{NO}_2$: 344.2584; found: 344.2589
Optical Rotation	$[\alpha]_{\text{D}}^{23} = -89.0$ (c 0.1, CHCl_3)

Experimental Protocols

The following is a summary of the experimental procedures for the total synthesis and characterization of (–)-**daphlongamine H**, based on the work of Sarpong and coworkers.[\[1\]](#)

General Synthetic Methods

All reactions were carried out under an inert atmosphere of argon or nitrogen in oven-dried glassware with magnetic stirring. Solvents were purified by passing them through activated alumina columns. Reagents were purchased from commercial sources and used without further purification unless otherwise noted. Reaction progress was monitored by thin-layer chromatography (TLC) on silica gel plates and visualized by UV light and/or staining with potassium permanganate or ceric ammonium molybdate. Flash column chromatography was performed on silica gel.

Synthesis of (–)-Daphlongamine H

The total synthesis of (–)-**daphlongamine H** is a multi-step process. A key feature of the synthesis is a Mannich reaction to construct the core structure, followed by a series of cyclizations and redox manipulations.[\[1\]](#) The final steps involve a Pauson-Khand reaction to form a key pentacyclic intermediate, followed by endgame redox adjustments to yield the final natural product.[\[1\]](#)

A detailed, step-by-step procedure for the synthesis is provided in the supporting information of the primary literature and is recommended for researchers intending to replicate the synthesis.

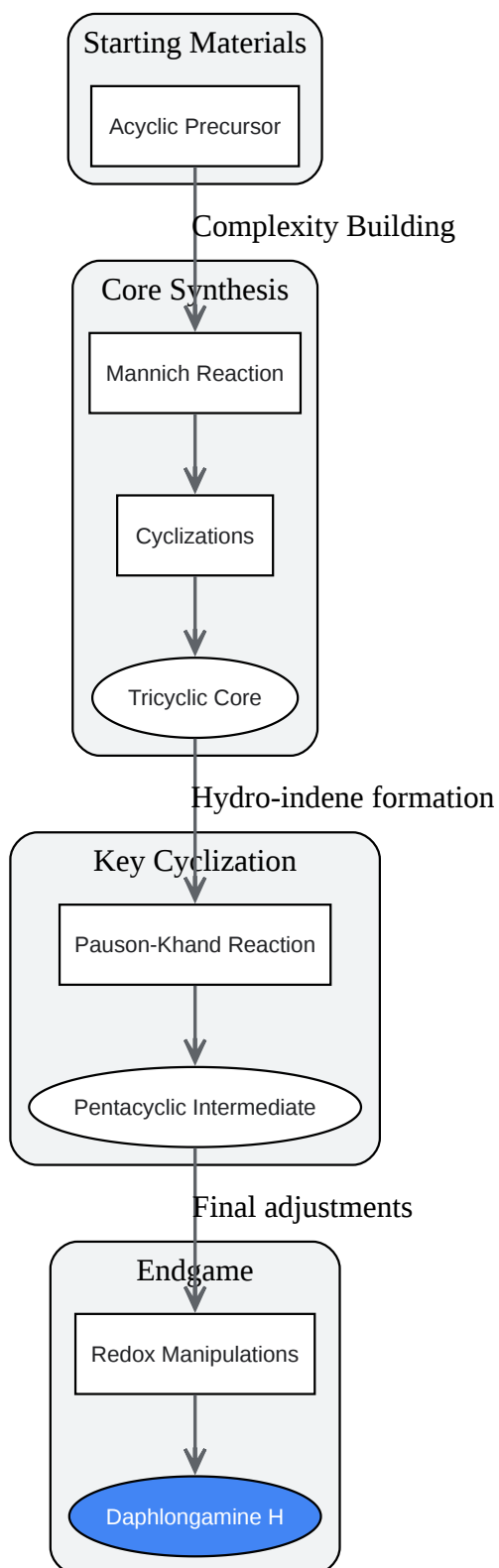
[\[4\]](#)

Spectroscopic Characterization

Nuclear Magnetic Resonance (NMR) spectra were recorded on a 500 MHz spectrometer. Chemical shifts for ^1H NMR are reported in parts per million (ppm) relative to the residual solvent peak (CDCl_3 : δ 7.26 ppm). Chemical shifts for ^{13}C NMR are reported in ppm relative to the solvent peak (CDCl_3 : δ 77.16 ppm). Infrared (IR) spectra were recorded on an FT-IR spectrometer. High-resolution mass spectra (HRMS) were obtained using an ESI-TOF mass spectrometer. Optical rotation was measured on a polarimeter at 23 °C.

Visualization of the Synthetic Workflow

The following diagram illustrates the key transformations in the total synthesis of (–)-**daphlongamine H**.



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Caption: Key stages in the total synthesis of (–)-**Daphlongamine H**.

Biological Activity

While extensive pharmacological studies on **Daphlongamine H** itself are limited, the broader class of Daphniphyllum alkaloids has been reported to exhibit a range of biological activities, including cytotoxic, antioxidant, and anti-inflammatory effects.[2] Some members of this family have shown activity against various cancer cell lines.[5] For instance, deoxycalyciphylline B, an alkaloid structurally related to **Daphlongamine H**, has been reported to exhibit hepatotoxic effects.[1] The neuroprotective potential of some Daphniphyllum alkaloids has also been noted.[3][6] Further investigation is required to fully elucidate the pharmacological profile of **Daphlongamine H** and its potential as a lead compound in drug discovery.

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